

Sodium 2-(2-aminophenyl)-2-oxoacetate

molecular weight and formula

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Compound of Interest

Compound Name: Sodium 2-(2-aminophenyl)-2-oxoacetate

Cat. No.: B597019

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Technical Data Sheet: Sodium 2-(2-aminophenyl)-2-oxoacetate

This document provides core technical data for **Sodium 2-(2-aminophenyl)-2-oxoacetate**, a compound relevant to researchers and professionals in drug development and organic synthesis. The information presented includes its chemical formula and molecular weight, summarized for clarity.

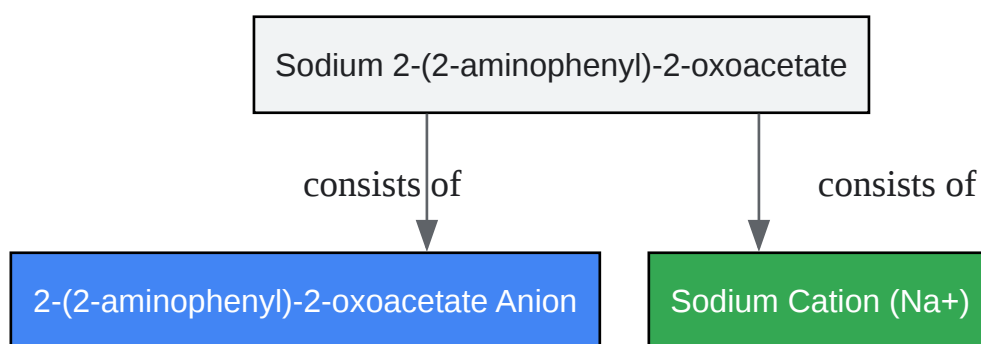
Chemical and Physical Properties

The fundamental properties of **Sodium 2-(2-aminophenyl)-2-oxoacetate** have been compiled from verified chemical databases. The table below summarizes this key quantitative data.

Property	Value	Source
Molecular Formula	C ₈ H ₆ NNaO ₃	[1][2][3][4]
Molecular Weight	187.13 g/mol	[2][3][5][6]
Exact Mass	187.02453734 Da	[2]
CAS Number	17617-34-4	[1][2][3]

Molecular Structure and Composition

Sodium 2-(2-aminophenyl)-2-oxoacetate is an organic sodium salt. It consists of a sodium cation and a 2-(2-aminophenyl)-2-oxoacetate anion. The logical relationship between these components is illustrated in the diagram below.



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Caption: Logical diagram of the ionic components of the molecule.

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References

- 1. appchemical.com [appchemical.com]
- 2. Sodium 2-(2-aminophenyl)-2-oxoacetate | C₈H₆NNaO₃ | CID 70700811 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Sodium 2-(2-aminophenyl)-2-oxoacetate [myskinrecipes.com]
- 4. Sodium 2-(2-aminophenyl)-2-oxoacetate | CAS 17617-34-4 | TCIJT | 製品詳細 [tci-chemical-trading.com]
- 5. Sodium 2-(2-aminophenyl)-2-oxoacetate , Package: 250mg , Laibo Chem - orionprodutoscientificos [orionprodutoscientificos.com.br]
- 6. Sodium 2-(2-aminophenyl)-2-oxoacetate , Package: 50mg , Laibo Chem - orionprodutoscientificos [orionprodutoscientificos.com.br]

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